

Technical Guide: (S,R,S)-Ahpc-peg5-cooh for PROTAC Development

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Compound of Interest

Compound Name: (S,R,S)-Ahpc-peg5-cooh

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Introduction

Targeted protein degradation utilizing Proteolysis Targeting Chimeras (PROTACs) has emerged as a transformative modality in drug discovery. PROTACs are heterobifunctional molecules that co-opt the cell's ubiquitin-proteasome system to selectively eliminate proteins of interest (POIs). A PROTAC molecule consists of three key components: a ligand that binds to the POI, a ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects the two. The structure and properties of the linker are critical determinants of a PROTAC's efficacy.

This technical guide provides an in-depth overview of **(S,R,S)-Ahpc-peg5-cooh**, a widely used building block in the synthesis of PROTACs. This molecule incorporates a high-affinity ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, (S,R,S)-Ahpc, connected to a five-unit polyethylene glycol (PEG) linker with a terminal carboxylic acid. The inclusion of the PEG linker enhances the aqueous solubility and modulates the pharmacokinetic properties of the resulting PROTAC.^{[1][2]} The terminal carboxylic acid provides a convenient handle for conjugation to a ligand for a POI.

Physicochemical Properties

The fundamental properties of **(S,R,S)-Ahpc-peg5-cooh** are summarized in the table below. These values are crucial for its application in chemical synthesis and for the characterization of the resulting PROTACs.

Property	Value	Reference
Molecular Formula	C35H52N4O11S	[3]
Molecular Weight	736.88 g/mol	[3]
Appearance	White to off-white solid	[3]
Solubility	Soluble in DMSO, DMF	[4]
Storage	-20°C, under an inert atmosphere	[5]

Synthesis and Characterization

While a specific, detailed synthesis protocol for **(S,R,S)-Ahpc-peg5-cooh** is not publicly available as it is a commercially available building block, a general and representative synthetic procedure can be outlined based on established methods for creating similar E3 ligase-linker conjugates. The synthesis typically involves the coupling of the (S,R,S)-Ahpc moiety to a PEG linker that has a protected carboxylic acid and a reactive group for conjugation.

Representative Synthesis Protocol

This protocol describes a general method for the synthesis of an (S,R,S)-Ahpc-PEG-acid linker.

Materials:

- (S,R,S)-Ahpc hydrochloride
- Amine-PEG5-tert-butyl ester
- Coupling agents (e.g., HATU, HOBT)
- Non-nucleophilic base (e.g., DIPEA)

- Anhydrous solvents (e.g., DMF, DCM)
- Deprotection agent (e.g., Trifluoroacetic acid - TFA)

Procedure:

- Coupling of (S,R,S)-Ahpc to the PEG Linker:
 - Dissolve (S,R,S)-Ahpc hydrochloride (1.0 eq) and Amine-PEG5-tert-butyl ester (1.1 eq) in anhydrous DMF.
 - Add HATU (1.2 eq), HOBT (1.2 eq), and DIPEA (3.0 eq) to the solution.
 - Stir the reaction mixture at room temperature for 12-24 hours.
 - Monitor the reaction progress by Liquid Chromatography-Mass Spectrometry (LC-MS).
 - Upon completion, quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
 - Purify the crude product by flash column chromatography to yield (S,R,S)-Ahpc-peg5-tert-butyl ester.
- Deprotection of the Carboxylic Acid:
 - Dissolve the purified (S,R,S)-Ahpc-peg5-tert-butyl ester in a solution of 20-50% TFA in DCM.
 - Stir the reaction at room temperature for 1-2 hours.
 - Monitor the deprotection by LC-MS.
 - Upon completion, remove the solvent and excess TFA under reduced pressure to yield the final product, **(S,R,S)-Ahpc-peg5-cooh**.

Characterization:

The identity and purity of the synthesized **(S,R,S)-Ahpc-peg5-cooh** would be confirmed by the following methods:

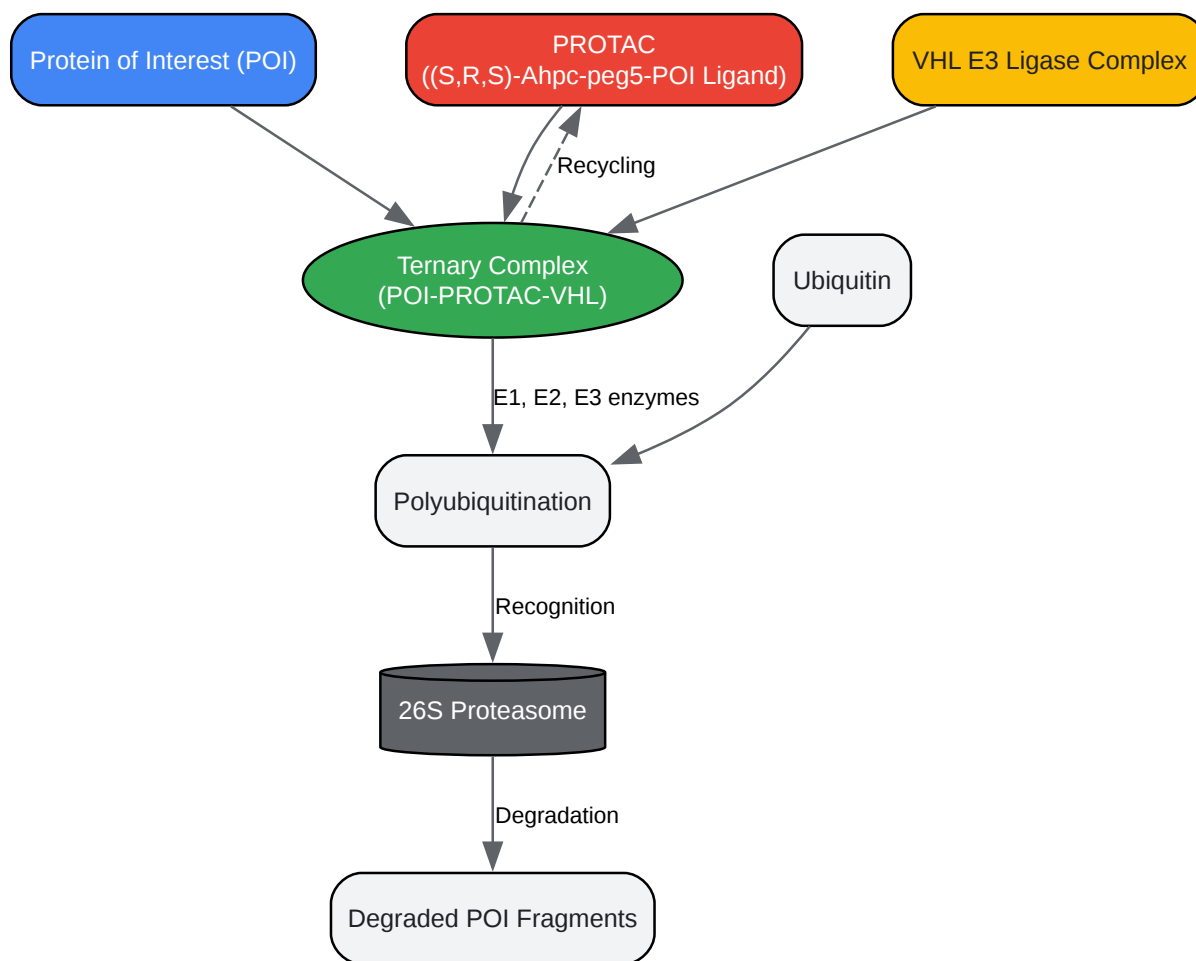
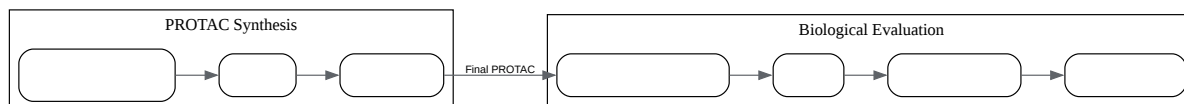
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure of the molecule.
- Liquid Chromatography-Mass Spectrometry (LC-MS): To confirm the molecular weight and assess the purity of the compound.[\[2\]](#)

PROTAC Synthesis and Biological Evaluation

(S,R,S)-Ahpc-peg5-cooh serves as a ready-to-use building block for the synthesis of VHL-recruiting PROTACs. The terminal carboxylic acid allows for straightforward conjugation to a POI ligand, typically containing a primary or secondary amine, via amide bond formation.

Experimental Workflow for PROTAC Synthesis and Evaluation

The following diagram illustrates a typical workflow for the development of a PROTAC using **(S,R,S)-Ahpc-peg5-cooh**.



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